

A Technical Guide to 5-Fluoro-2-methylbenzaldehyde

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Compound of Interest

Compound Name: 5-Fluoro-2-methylbenzaldehyde

Cat. No.: B1334153

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CAS Number: 22062-53-9

This technical guide provides an in-depth overview of **5-Fluoro-2-methylbenzaldehyde**, a key building block in medicinal chemistry and organic synthesis. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications, with a focus on its role in the development of novel therapeutics.

Chemical and Physical Properties

5-Fluoro-2-methylbenzaldehyde is a substituted aromatic aldehyde. The presence of a fluorine atom and a methyl group on the benzene ring imparts unique reactivity and properties to the molecule. The fluorine atom, with its high electronegativity, influences the electron distribution within the aromatic system, while the aldehyde functional group serves as a versatile handle for a wide array of chemical transformations.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative data for **5-Fluoro-2-methylbenzaldehyde**.

Property	Value	Reference(s)
CAS Number	22062-53-9	[3]
Molecular Formula	C ₈ H ₇ FO	[3]
Molecular Weight	138.14 g/mol	[3]
Appearance	Colorless to light yellow liquid	[4]
Density	1.1446 g/mL at 25 °C	
Boiling Point	99 °C at 30 mmHg	[4]
Refractive Index (n _{20/D})	1.5244	
Flash Point	76.7 °C (170.1 °F) - closed cup	[5]
¹ H NMR (CDCl ₃ , 400 MHz)	δ (ppm): 10.3 (s, 1H, CHO), 7.6-7.1 (m, 3H, Ar-H), 2.6 (s, 3H, CH ₃). Note: Predicted values based on similar structures.	[6][7]
¹³ C NMR (CDCl ₃ , 101 MHz)	δ (ppm): 191 (CHO), 164 (d, J ≈ 250 Hz, C-F), 138-120 (Ar- C), 20 (CH ₃). Note: Predicted values based on similar structures.	[6][7]

Applications in Research and Drug Development

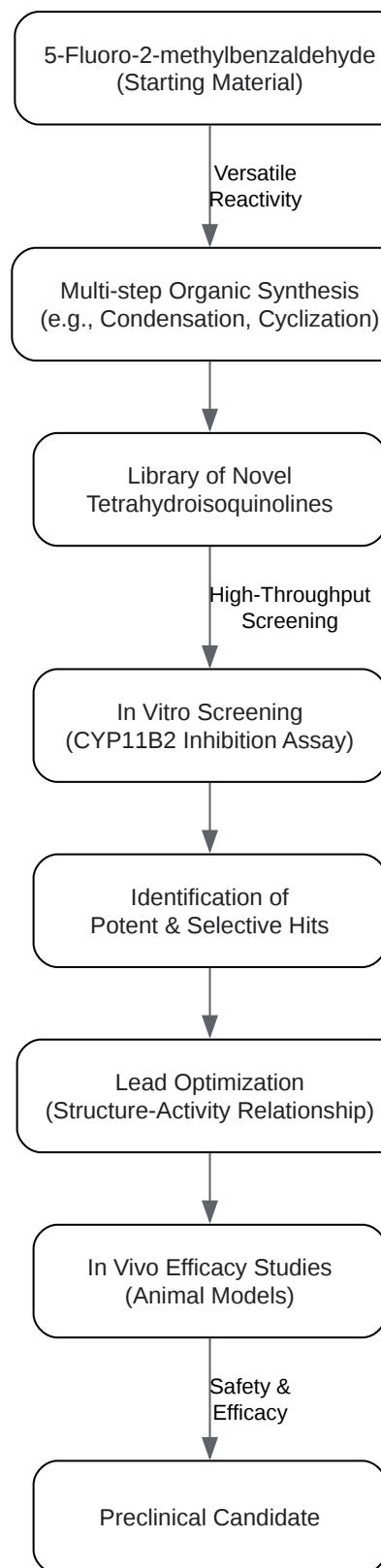
5-Fluoro-2-methylbenzaldehyde is a valuable intermediate in the synthesis of complex organic molecules, particularly for pharmaceutical applications.[4][8] The strategic incorporation of fluorine into drug candidates can enhance metabolic stability, binding affinity, and bioavailability.[9]

Aldosterone Synthase (CYP11B2) Inhibitors

A primary application of this compound is in the synthesis of selective aldosterone synthase (CYP11B2) inhibitors. Aldosterone is a key hormone in the Renin-Angiotensin-Aldosterone

System (RAAS), which regulates blood pressure and electrolyte balance.[8][10] Overproduction of aldosterone is implicated in various cardiovascular diseases, including hypertension and heart failure.[11][12] By inhibiting CYP11B2, the final enzyme in the aldosterone biosynthesis pathway, these compounds can offer a targeted therapeutic approach.[11][12]

The logical workflow for utilizing **5-Fluoro-2-methylbenzaldehyde** in the discovery of CYP11B2 inhibitors is outlined below.

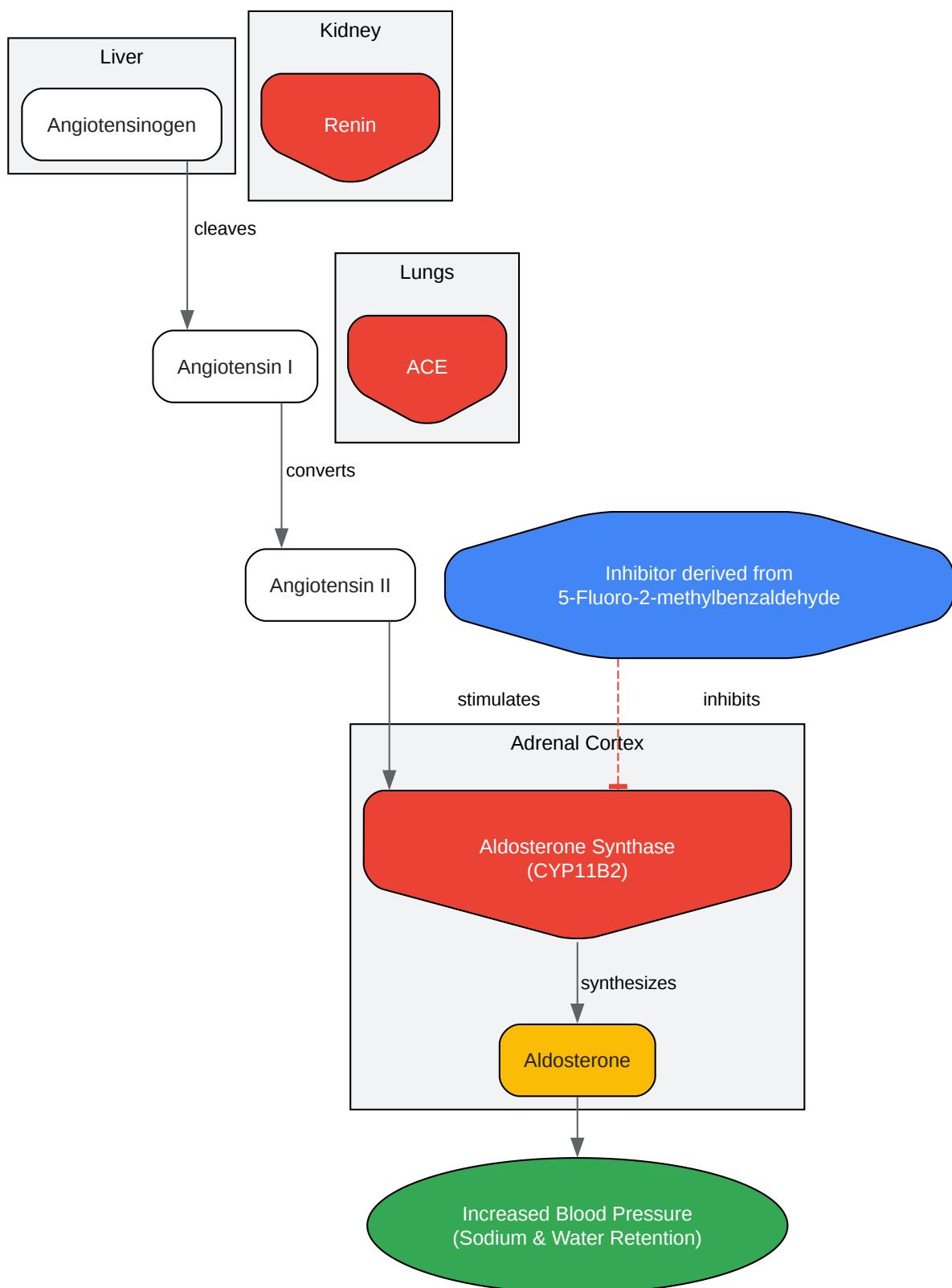


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Drug Discovery Workflow for CYP11B2 Inhibitors.

Role in the Renin-Angiotensin-Aldosterone System (RAAS) Pathway

The diagram below illustrates the RAAS pathway and highlights the role of CYP11B2, the target for inhibitors derived from **5-Fluoro-2-methylbenzaldehyde**.

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The RAAS Pathway and Point of CYP11B2 Inhibition.

Experimental Protocols

The aldehyde functionality of **5-Fluoro-2-methylbenzaldehyde** allows it to participate in a variety of important C-C bond-forming reactions. A frequently cited application is the Wittig reaction to produce substituted styrenes, which can be key intermediates for more complex molecules, including aldosterone synthase inhibitors.

Representative Protocol: Wittig Reaction

This protocol provides a general methodology for the Wittig reaction using an aldehyde such as **5-Fluoro-2-methylbenzaldehyde** to form an alkene.

Objective: To synthesize a substituted styrene from **5-Fluoro-2-methylbenzaldehyde** and a phosphorus ylide.

Materials:

- Methyltriphenylphosphonium bromide (1.1 equivalents)
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) (1.05 equivalents, solution in hexanes)
- **5-Fluoro-2-methylbenzaldehyde** (1.0 equivalent)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- **Ylide Preparation:** a. To a flame-dried, two-necked round-bottom flask under a nitrogen atmosphere, add methyltriphenylphosphonium bromide (1.1 eq.). b. Add anhydrous THF via syringe to dissolve the phosphonium salt. c. Cool the flask to 0 °C in an ice bath. d. Add n-

BuLi solution (1.05 eq.) dropwise via syringe. A color change to deep yellow or orange indicates the formation of the ylide. e. Stir the mixture at 0 °C for 1 hour.

- Wittig Reaction: a. In a separate flame-dried flask, dissolve **5-Fluoro-2-methylbenzaldehyde** (1.0 eq.) in anhydrous THF. b. Slowly add the aldehyde solution to the ylide solution at 0 °C via syringe. c. Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the aldehyde is consumed.
- Work-up and Purification: a. Quench the reaction by the slow addition of saturated aqueous NH₄Cl solution. b. Transfer the mixture to a separatory funnel and extract with diethyl ether (3 times). c. Combine the organic layers, wash with brine, and dry over anhydrous MgSO₄ or Na₂SO₄. d. Filter the drying agent and concentrate the organic phase under reduced pressure. e. The resulting crude product, containing the desired alkene and triphenylphosphine oxide byproduct, is purified by flash column chromatography on silica gel.

Safety and Handling

5-Fluoro-2-methylbenzaldehyde is a combustible liquid and can cause serious eye damage. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. All handling should be performed in a well-ventilated fume hood. Keep away from heat, sparks, and open flames.

Conclusion

5-Fluoro-2-methylbenzaldehyde is a strategically important building block in modern organic and medicinal chemistry. Its unique substitution pattern and versatile aldehyde functionality make it an ideal starting material for the synthesis of complex molecular architectures, most notably for the development of selective aldosterone synthase inhibitors. The information provided in this guide serves as a comprehensive resource for researchers aiming to leverage the properties of this compound in their synthetic and drug discovery endeavors.

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